

# An In-depth Technical Guide on Ethylenebis(oxy)bis(sodium)

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## Compound of Interest

Compound Name: Ethylenebis(oxy)bis(sodium)

Cat. No.: B15351903

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## Introduction

**Ethylenebis(oxy)bis(sodium)**, also known as 1,2-ethanediol disodium salt or disodium 1,2-ethanediolate, is the disodium salt of ethylene glycol. It is a chemical compound of interest in various fields of chemical synthesis and has potential applications in the pharmaceutical sciences. This guide provides a summary of its known properties, structure, and synthesis, based on currently available public information.

## Structure and Properties

**Ethylenebis(oxy)bis(sodium)** is an ionic compound with the chemical formula  $C_2H_4Na_2O_2$ . The structure consists of an ethylene glycol molecule where the hydrogen atoms of both hydroxyl groups are replaced by sodium ions.

## Chemical Structure

- Molecular Formula:  $C_2H_4Na_2O_2$  [\[1\]](#)[\[2\]](#)
- IUPAC Name: Disodium ethane-1,2-diolate [\[1\]](#)
- CAS Number: 10604-71-4 [\[1\]](#)[\[2\]](#)

## Physicochemical Properties

A summary of the available quantitative data for **Ethylenebis(oxy)bis(sodium)** is presented in Table 1. It is important to note that detailed experimental data such as melting and boiling points are not consistently reported in the public domain.

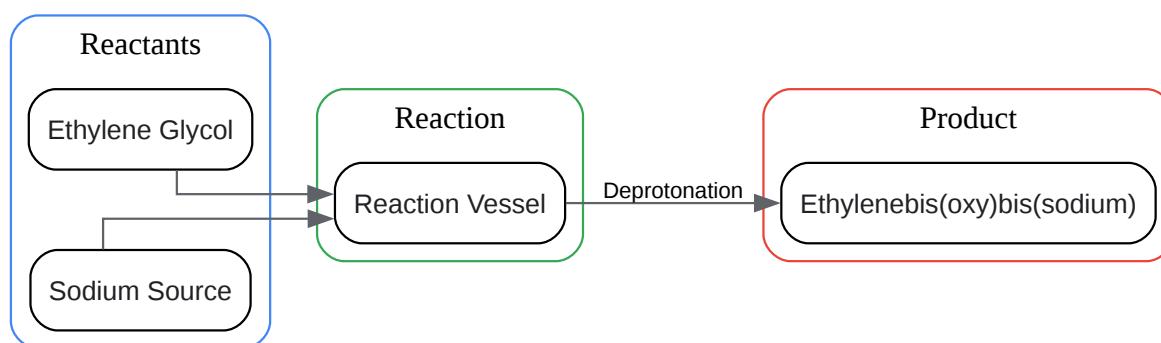
Property	Value	Source
Molecular Weight	106.03 g/mol	[1][2]
Exact Mass	106.00066793 Da	[1]
Topological Polar Surface Area	46.1 Å <sup>2</sup>	[1]

## Synthesis

The primary method for the synthesis of **Ethylenebis(oxy)bis(sodium)** is through the deprotonation of ethylene glycol. This can be achieved via two main routes: reaction with a strong sodium base or direct reaction with sodium metal.[3]

## General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **Ethylenebis(oxy)bis(sodium)** from ethylene glycol.



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Caption: General synthesis workflow for **Ethylenebis(oxy)bis(sodium)**.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of

**Ethylenebis(oxy)bis(sodium)** are not readily available in the public domain. However, a general procedure for the preparation of a sodium glycolate solution involves the reaction of metallic sodium with anhydrous ethylene glycol.<sup>[4]</sup>

General Laboratory-Scale Synthesis:

A known molar quantity of anhydrous ethylene glycol is reacted with two molar equivalents of a strong sodium base, such as sodium hydroxide or sodium metal, in a suitable anhydrous solvent (e.g., ethanol or tetrahydrofuran).<sup>[3][4]</sup> The reaction is typically carried out under an inert atmosphere to prevent the reaction of the highly reactive sodium alkoxide with atmospheric moisture. The completion of the reaction would be indicated by the complete dissolution of the sodium metal or the formation of a precipitate of the disodium salt. Purification would likely involve filtration and washing with an anhydrous, non-protic solvent, followed by drying under vacuum.

Note: The reaction of sodium metal with ethylene glycol is exothermic and produces flammable hydrogen gas. Appropriate safety precautions must be taken.

## Spectroscopic Data

A comprehensive search of scientific literature and databases did not yield any publicly available experimental <sup>1</sup>H NMR, <sup>13</sup>C NMR, or FTIR spectra specifically for **Ethylenebis(oxy)bis(sodium)**. For reference, the spectral data for the parent compound, ethylene glycol, is well-documented.

- <sup>1</sup>H NMR of Ethylene Glycol: A single peak corresponding to the methylene protons is typically observed. The chemical shift of the hydroxyl protons is variable and depends on the solvent and concentration.
- <sup>13</sup>C NMR of Ethylene Glycol: A single peak for the two equivalent carbon atoms is expected.
- FTIR of Ethylene Glycol: Characteristic peaks include a broad O-H stretching band, C-H stretching bands, and C-O stretching bands.<sup>[5]</sup>

The formation of the disodium salt would be expected to result in the disappearance of the O-H stretching band in the FTIR spectrum. In NMR spectroscopy, the chemical shifts of the carbon and proton signals would likely be affected by the change in the electronic environment upon deprotonation.

## Applications and Biological Relevance

### Chemical Synthesis

**Ethylenebis(oxy)bis(sodium)** serves as a strong nucleophile and a base in organic synthesis. [3] Its bifunctional nature allows it to react with one or two equivalents of an electrophile, making it a useful reagent for the formation of crown ethers, cryptands, and other macrocyclic compounds. It can also be used in Williamson ether synthesis to introduce an ethylene glycol diether linkage.

### Biochemical and Pharmaceutical Applications

The applications of **Ethylenebis(oxy)bis(sodium)** in drug development and for researchers are primarily in the realm of biochemical research. It has been used as a precipitating agent in protein purification and as a cryoprotectant in protein crystallization for X-ray diffraction studies. [3] There is also a suggestion that it could be used as an excipient or stabilizer in pharmaceutical formulations, although specific examples are not readily found.[3]

### Signaling Pathways

There is currently no publicly available information to suggest that

**Ethylenebis(oxy)bis(sodium)** is directly involved in any biological signaling pathways. Its high reactivity with water would likely preclude its stability in a biological environment.

### Safety and Handling

**Ethylenebis(oxy)bis(sodium)** is expected to be a strong base and highly moisture-sensitive. It should be handled in a dry, inert atmosphere. Contact with water will result in a vigorous exothermic reaction, regenerating ethylene glycol and sodium hydroxide. Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound.

## Conclusion

**Ethylenebis(oxy)bis(sodium)** is a simple dialkoxide with established utility as a nucleophile in organic synthesis. While its physical and chemical properties are generally understood, there is a notable lack of detailed, publicly available experimental data, including specific synthesis protocols and comprehensive spectroscopic characterization. Its applications in the life sciences appear to be limited to in vitro biochemical techniques, with no current evidence of direct involvement in biological signaling pathways. Further research would be required to fully elucidate its properties and potential for more advanced applications.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide on Ethylenebis(oxy)bis(sodium)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15351903#ethylenebis-oxy-bis-sodium-properties-and-structure]

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